A Comprehensive Technical Guide to the Biological Activity of Quinoline-Ether Compounds

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Compound of Interest

Compound Name:	*4-(Quinolin-2-ylmethoxy)aniline*
CAS No.:	*105326-95-2*
Cat. No.:	*B3045348*

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Introduction

The quinoline scaffold, a bicyclic aromatic heterocycle, is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products and synthetic therapeutic agents.[1][2] Its versatile chemical nature allows for extensive functionalization, leading to a wide array of pharmacological activities.[3][4] A particularly promising subclass is the quinoline-ether compounds, which are characterized by an ether linkage (R-O-R) attached to the quinoline ring system. This structural motif has been explored for the development of potent agents with diverse biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[5][6][7] This guide provides an in-depth technical overview of the biological activities of quinoline-ether compounds, focusing on their mechanisms of action, structure-activity relationships, and the experimental protocols used for their evaluation.

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Part 1: Anticancer Activity of Quinoline-Ether Compounds

The search for novel, more effective, and selective anticancer agents is a continuous effort in drug discovery. Quinoline-ether derivatives have emerged as a significant class of compounds with potent antiproliferative activities against a range of cancer cell lines.[1][8]

Mechanisms of Action

The anticancer effects of quinoline-ether compounds are often attributed to their ability to interfere with critical cellular processes essential for tumor growth and survival. Key mechanisms include the inhibition of crucial enzymes involved in cell signaling and DNA replication.

Protein kinases are pivotal enzymes that regulate a majority of cellular pathways, including cell growth, proliferation, and differentiation. Their dysregulation is a hallmark of many cancers, making them prime targets for therapeutic intervention.[9] Certain quinoline-ether derivatives have been designed as inhibitors of key kinases such as Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR).[10][11] By blocking the ATP-binding site of these kinases, these compounds can halt the downstream signaling cascades that promote tumor cell proliferation and angiogenesis.[12]



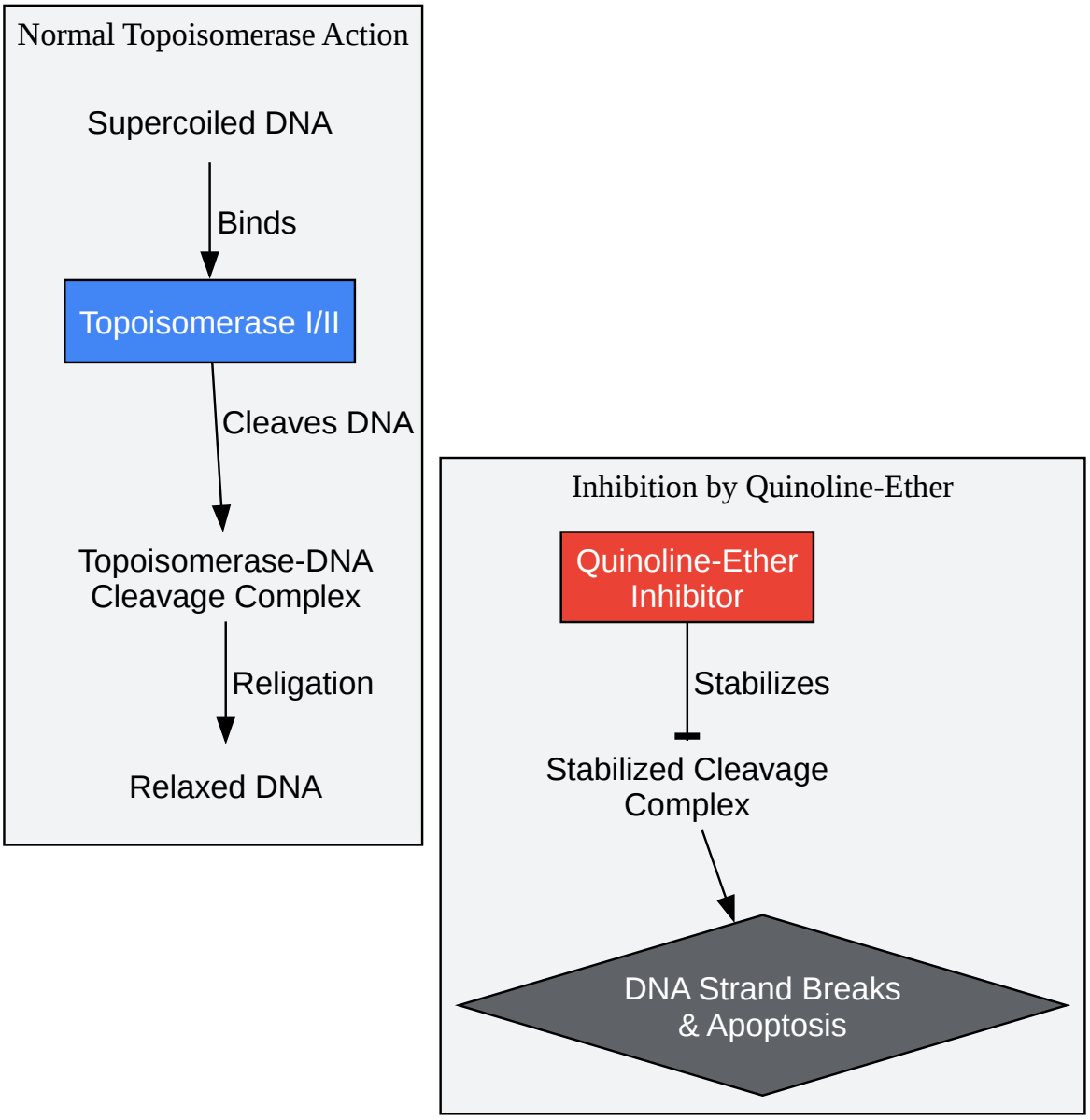
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Figure 1: Simplified EGFR signaling pathway and inhibition by quinoline-ether compounds.

DNA topoisomerases are essential enzymes that resolve topological problems in DNA during replication, transcription, and recombination.[10] Cancer cells, due to their high proliferative rate, are particularly dependent on these enzymes. Quinoline derivatives can act as

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topoisomerase "poisons," stabilizing the transient covalent complex between the enzyme and DNA.[13][14] This leads to the accumulation of DNA strand breaks, which ultimately triggers apoptosis (programmed cell death).[10]



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Figure 2: Mechanism of topoisomerase inhibition by quinoline-ether compounds.

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Quantitative Analysis of Anticancer Activity

The cytotoxic potential of quinoline-ether compounds is typically quantified by determining their half-maximal inhibitory concentration (IC50). This value represents the concentration of the compound required to inhibit the growth of 50% of a cancer cell population in vitro.

Compound Class/Derivative	Target Cancer Cell Line	IC50 (μM)	Reference
Quinoline-Chalcone Ether Hybrid (12e)	MGC-803 (Gastric)	1.38	[8]
Quinoline-Chalcone Ether Hybrid (12e)	HCT-116 (Colon)	5.34	[8]
Quinoline-Chalcone Ether Hybrid (12e)	MCF-7 (Breast)	5.21	[8]
7-alkoxy-4-aminoquinoline (10g)	Various human tumor lines	< 1.0	
2-(4-chlorophenyl)-6-hydroxyquinoline-4-carboxylic acid (M3)	HCT-116 (Colon)	15.3 (μg/mL)	[12]
2-(4-chlorophenyl)-6-hydroxyquinoline-4-carboxylic acid (M3)	HepG2 (Liver)	43.62 (μg/mL)	[12]

Experimental Protocols for Anticancer Activity Assessment

A stepwise approach from in vitro to in vivo assays is crucial for evaluating new anticancer agents.[4] Standardized in vitro assays provide initial data on cytotoxicity and mechanism of action.

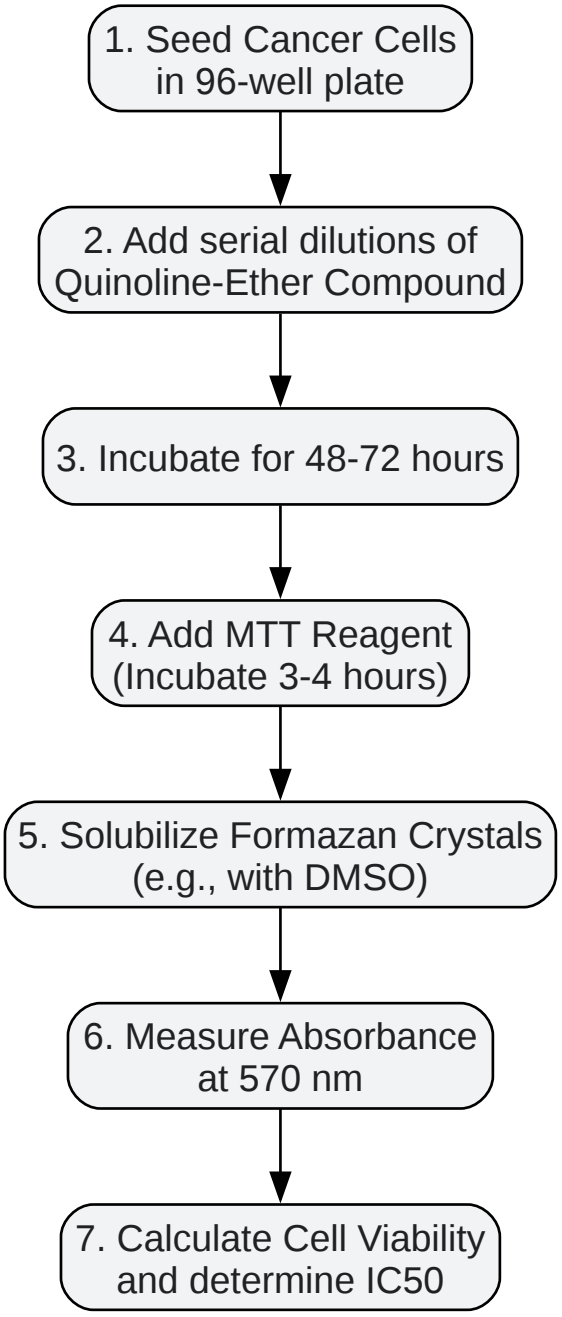
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell metabolic activity, which serves as an indicator of cell viability.[3]

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Protocol:

- Cell Seeding: Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours at 37°C in a 5% CO_2 humidified atmosphere.
- Compound Treatment: Prepare serial dilutions of the quinoline-ether compound in the culture medium. Remove the old medium from the wells and add 100 µL of the compound solutions at various concentrations. Include a vehicle control (e.g., DMSO) and a blank (medium only).
- Incubation: Incubate the plate for 48-72 hours.
- MTT Addition: Add 20 µL of a 5 mg/mL MTT solution in PBS to each well and incubate for an additional 3-4 hours at 37°C, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization: Carefully aspirate the medium and add 150 µL of a solubilizing agent (e.g., DMSO or isopropanol with 0.04 N HCl) to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC50 value.

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Figure 3: Experimental workflow for the MTT cytotoxicity assay.

Part 2: Antimicrobial Activity of Quinoline-Ether Compounds

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The rise of antimicrobial resistance necessitates the discovery of new chemical entities with novel mechanisms of action. Quinoline-ether compounds have demonstrated promising activity against a range of pathogenic bacteria and fungi.[6][15]

Mechanisms of Action

The antimicrobial activity of quinoline compounds often involves the inhibition of essential bacterial enzymes or the disruption of cellular structures.

Similar to their anticancer mechanism, quinolones can target bacterial type II topoisomerases: DNA gyrase and topoisomerase IV. These enzymes are crucial for bacterial DNA replication, and their inhibition leads to the fragmentation of the bacterial chromosome and subsequent cell death.[13][14] The ether linkage can be a key part of the pharmacophore that interacts with the enzyme-DNA complex.

Some quinoline derivatives exert their antimicrobial effect by disrupting the integrity of the bacterial cytoplasmic membrane. This can lead to the depolarization of the membrane potential and the leakage of essential intracellular components, such as ATP, ultimately causing cell death.[11] The lipophilic nature of the ether-linked side chains can facilitate insertion into and disruption of the lipid bilayer.[11]

Quantitative Analysis of Antimicrobial Activity

The potency of an antimicrobial agent is determined by its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the compound that completely inhibits the visible growth of a microorganism.[15]

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Compound Class/Derivative	Target Microorganism	MIC (µg/mL)	Reference
2-sulfoether-4-quinolone	Staphylococcus aureus	0.8 (µM)	[15]
2-sulfoether-4-quinolone	Bacillus cereus	1.6 (µM)	[15]
Quinoline-based hybrid (3ad)	Staphylococcus aureus	2	[16]
Quinoline-hydroxyimidazolium hybrid (7b)	Staphylococcus aureus	2	[17]
Quinoline-hydroxyimidazolium hybrid (7c)	Cryptococcus neoformans	15.6	[17]
Facilely accessible quinoline derivative (6)	Clostridium difficile	1.0	[15]

Experimental Protocol for Antimicrobial Susceptibility Testing

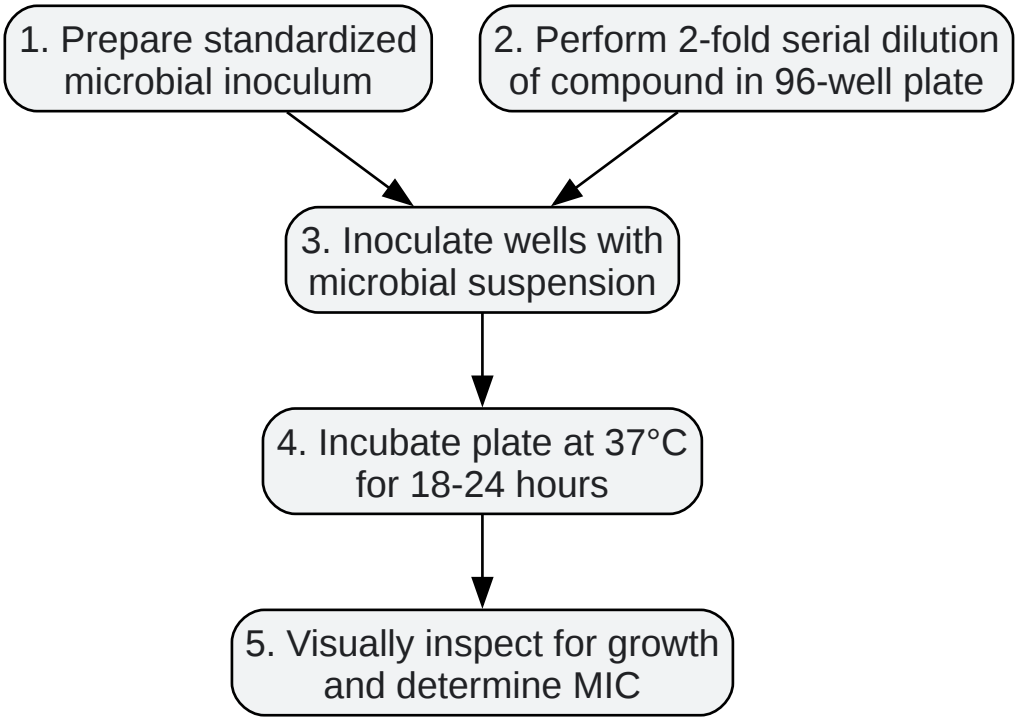
The broth microdilution method is a standardized and widely used technique for determining the MIC of antimicrobial agents.[6][18]

Protocol:

- Inoculum Preparation: Prepare a suspension of the test microorganism in a sterile saline solution. Adjust the turbidity to match a 0.5 McFarland standard, which corresponds to approximately 1.5 x 10^8 CFU/mL for bacteria. Dilute this suspension in an appropriate broth (e.g., Mueller-Hinton Broth) to achieve a final inoculum density of 5 x 10^5 CFU/mL in the test wells.

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- Compound Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of the quinoline-ether compound in the broth. This creates a range of concentrations across the plate.
- Inoculation: Add the standardized microbial inoculum to each well containing the diluted compound. Include a positive control (inoculum without compound) and a negative control (broth only).
- Incubation: Incubate the plate at 35-37°C for 18-24 hours for bacteria or longer for fungi, under appropriate atmospheric conditions.
- MIC Determination: After incubation, determine the MIC by visually inspecting the wells. The MIC is the lowest concentration of the compound at which there is no visible growth (i.e., the first clear well).



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Figure 4: Workflow for the broth microdilution susceptibility test.

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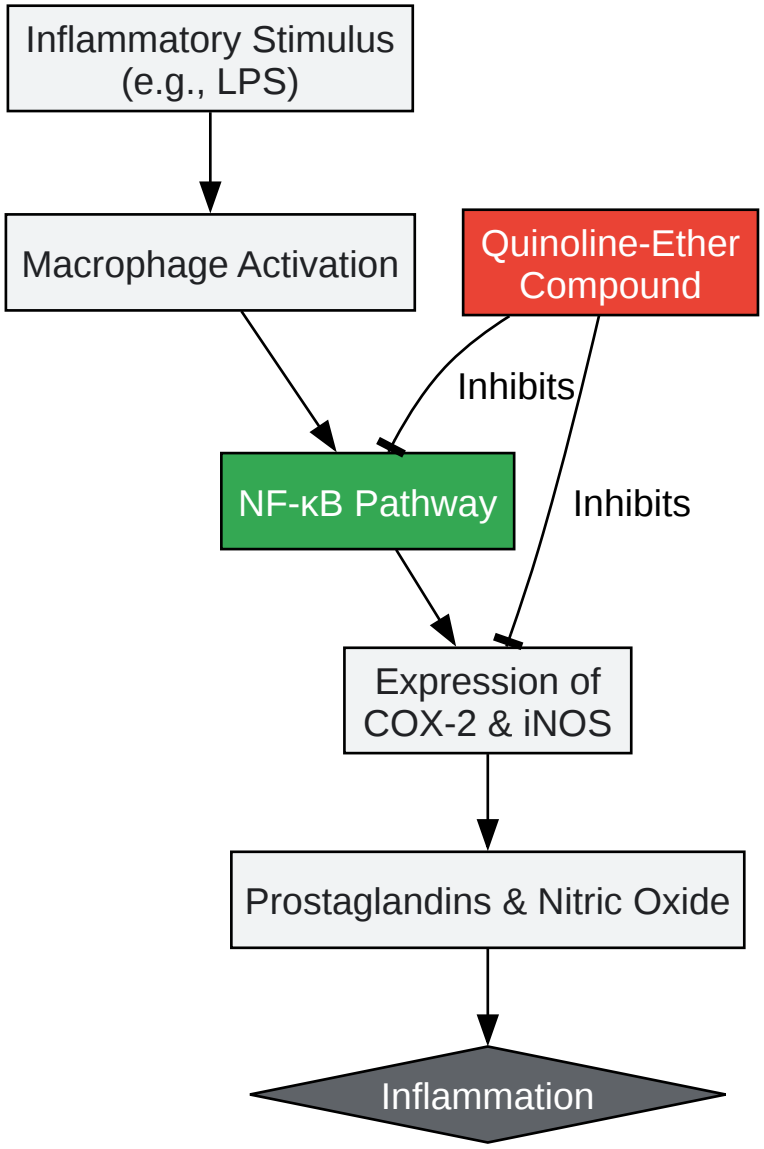
Part 3: Anti-inflammatory Activity of Quinoline-Ether Compounds

Chronic inflammation is implicated in a wide range of diseases, creating a demand for new anti-inflammatory drugs. Quinoline derivatives, including those with ether linkages, have been investigated for their potential to modulate inflammatory responses.[19][20]

Mechanisms of Action

The anti-inflammatory effects of quinoline-ether compounds can be attributed to their ability to inhibit key enzymes and signaling pathways involved in the inflammatory cascade. Potential targets include cyclooxygenase (COX) enzymes, phosphodiesterases (PDE4), and the production of pro-inflammatory cytokines like TNF-α and various interleukins.[18][21][22]

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Figure 5: Potential anti-inflammatory targets for quinoline-ether compounds.

Quantitative Analysis of Anti-inflammatory Activity

In vitro assays are commonly used for the initial screening of anti-inflammatory activity. One such assay measures the inhibition of protein denaturation, as denaturation of proteins is a well-documented cause of inflammation.

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Compound Class/Derivative	Assay	IC50 (μM)	Reference
Pyrazolo[4,3-c]quinoline (2i)	NO Production Inhibition	0.19	[23]
Pyrazolo[4,3-c]quinoline (2m)	NO Production Inhibition	0.22	[23]
Tetrazolo[1,5-a]quinolin-4-yl)azetidin-2-one (6b)	Carrageenan-induced paw edema	Significant Activity	[7]

Experimental Protocol for In Vitro Anti-inflammatory Assessment

This assay assesses the ability of a compound to prevent the denaturation of proteins (such as bovine serum albumin or egg albumin) induced by heat.

Protocol:

- Reaction Mixture Preparation: Prepare a reaction mixture consisting of 0.2 mL of egg albumin, 2.8 mL of phosphate-buffered saline (PBS, pH 6.4), and 2 mL of various concentrations of the quinoline-ether compound.
- Control Preparation: A control solution is prepared with 2 mL of distilled water instead of the test compound.
- Incubation: Incubate the mixtures at 37°C for 15-20 minutes.
- Heat Denaturation: Induce denaturation by heating the mixtures at 70°C in a water bath for 5-10 minutes.
- Cooling: After heating, allow the solutions to cool to room temperature.
- Absorbance Measurement: Measure the turbidity of the solutions at 660 nm using a spectrophotometer.

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- Data Analysis: Calculate the percentage inhibition of protein denaturation using the formula: % Inhibition = [(Absorbance of Control - Absorbance of Test) / Absorbance of Control] x 100 Determine the IC50 value from the dose-response curve.

Part 4: Structure-Activity Relationship (SAR) Insights

The biological activity of quinoline-ether compounds is highly dependent on their chemical structure. Structure-activity relationship (SAR) studies are crucial for optimizing lead compounds to enhance potency and selectivity while minimizing toxicity. Key structural features that influence activity include:

- Substituents on the Quinoline Ring: The nature and position of substituents on the quinoline core are critical. For example, the presence of a cyano group at C-3 and alkoxy groups at C-7 in the quinoline ring have been shown to be important for optimal anticancer activity.[24]
- The Ether Linkage: The length and flexibility of the ether-containing side chain can significantly impact how the molecule fits into the binding pocket of its target enzyme.
- Terminal Groups: The chemical group at the distal end of the ether chain plays a vital role in target interaction. For instance, incorporating basic nitrogen atoms, such as in a piperazine ring, can be crucial for activity.[17]

Conclusion

Quinoline-ether compounds represent a versatile and promising class of molecules with a broad spectrum of biological activities. Their demonstrated efficacy as anticancer, antimicrobial, and anti-inflammatory agents stems from their ability to interact with and inhibit a variety of critical biological targets. The modular nature of their synthesis allows for extensive structural modifications, providing a rich platform for the application of medicinal chemistry principles to optimize their therapeutic potential. Further investigation into their mechanisms of action and structure-activity relationships, coupled with advanced drug design strategies, will undoubtedly pave the way for the development of novel and effective quinoline-ether-based therapeutics.

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